

Synthesis of 4-Bromobutyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: *4-Bromobutyl acetate*

Cat. No.: *B128988*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **4-bromobutyl acetate**, a valuable bifunctional molecule utilized as a synthetic intermediate in the development of various pharmaceutical compounds and other fine chemicals. This document details two primary synthetic methodologies, presents key quantitative data in a structured format, and includes visualizations of the reaction pathways and experimental workflows.

Physicochemical Properties and Spectroscopic Data

4-Bromobutyl acetate is a clear, colorless to slightly yellow liquid. A summary of its key physical and spectroscopic properties is presented below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ BrO ₂	[1] [2]
Molecular Weight	195.05 g/mol	[1] [2]
Boiling Point	92-93 °C at 12 mmHg	[1] [2]
Density	1.348 g/mL at 25 °C	[1] [2]
Refractive Index (n ²⁰ /D)	1.46	[1] [2]
Purity (typical)	≥98% (GC)	[1] [2]

Spectroscopic Data	Description
¹ H NMR (CDCl ₃)	A representative ¹ H NMR spectrum is available, showing the characteristic signals for the acetyl and bromobutyl moieties.
¹³ C NMR (CDCl ₃ , predicted)	δ (ppm): 170.7 (C=O), 63.8 (CH ₂ -O), 33.0 (CH ₂ -Br), 29.5 (CH ₂), 27.8 (CH ₂), 20.9 (CH ₃). Chemical shifts are estimated based on standard values for similar functional groups.
FT-IR (neat)	ν (cm ⁻¹): ~2960 (C-H stretch), ~1740 (C=O, ester stretch), ~1240 (C-O, ester stretch), ~650 (C-Br stretch).
Mass Spectrometry (EI)	Key fragments (m/z): [M-CH ₃ COO] ⁺ , [M-Br] ⁺ . A representative mass spectrum is available for detailed fragmentation analysis.

Synthesis Methodologies

Two robust methods for the synthesis of **4-bromobutyl acetate** are detailed below, offering flexibility in starting material selection.

Method 1: Ring Opening of Tetrahydrofuran

This method involves the Lewis acid-catalyzed ring-opening of tetrahydrofuran (THF) with an acyl halide in the presence of a bromide source.

Reaction:

4-Bromo-1-butanol

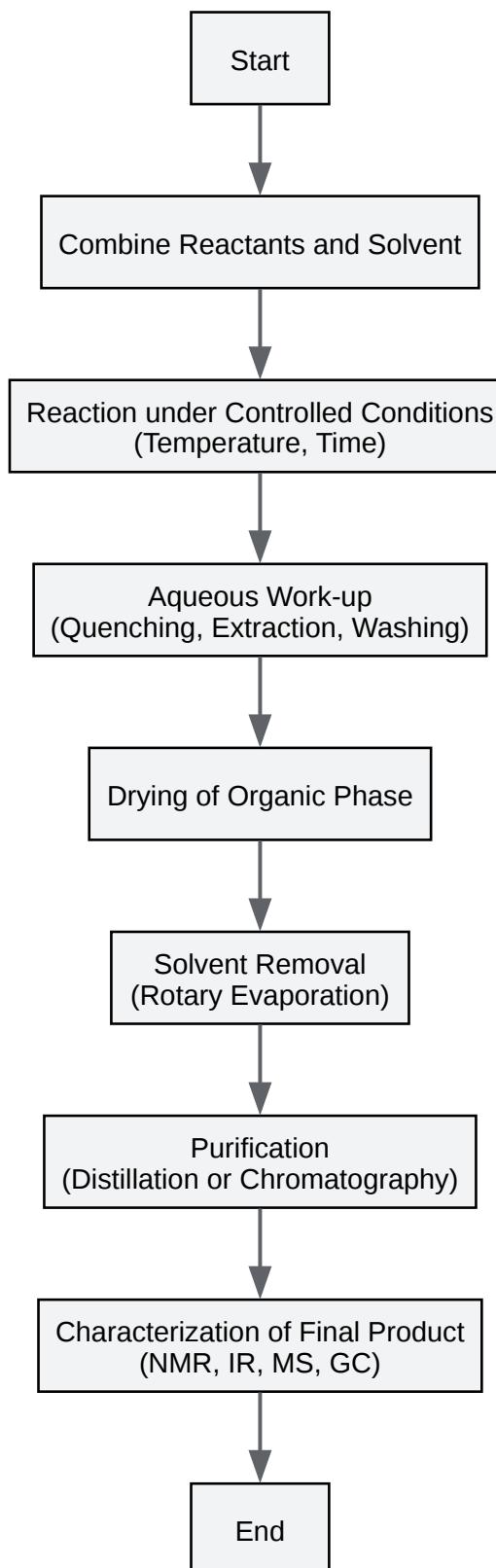
+

Acetic Anhydride



Pyridine, 0 °C to RT

4-Bromobutyl Acetate

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References

- 1. 4-Bromobutyl acetate 98 4753-59-7 [sigmaaldrich.com]
- 2. 4-溴丁基乙酸酯 98% | Sigma-Aldrich [sigmaaldrich.com]
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